

Technical Guide: Synthesis and Characterization of 3-(3-Bromo-4-methylphenoxy)azetidine

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Compound of Interest

Compound Name: 3-(3-Bromo-4-methylphenoxy)azetidine

CAS No.: 1861532-54-8

Cat. No.: B1383919

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Executive Summary

Target Molecule: **3-(3-Bromo-4-methylphenoxy)azetidine** CAS Registry Number: 1861532-54-8 Molecular Formula: $C_{10}H_{12}BrNO$ Molecular Weight: 242.12 g/mol [1]

This technical guide details the robust synthesis of **3-(3-Bromo-4-methylphenoxy)azetidine**, a high-value scaffold in medicinal chemistry. The azetidine ring offers a rigid, low-molecular-weight vector for positioning the aryl ether, while the 3-bromo-4-methyl substitution pattern provides a versatile handle for downstream palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

The protocol prioritizes the Mitsunobu coupling strategy due to its superior stereochemical control and reliability compared to nucleophilic aromatic substitution (

), which is often sluggish with electron-rich or neutral phenols like 3-bromo-4-methylphenol.

Retrosynthetic Analysis

The strategic disconnection relies on the formation of the C(sp³)-O-C(sp²) ether linkage. The high ring strain of the azetidine necessitates mild conditions to prevent ring-opening or rearrangement.

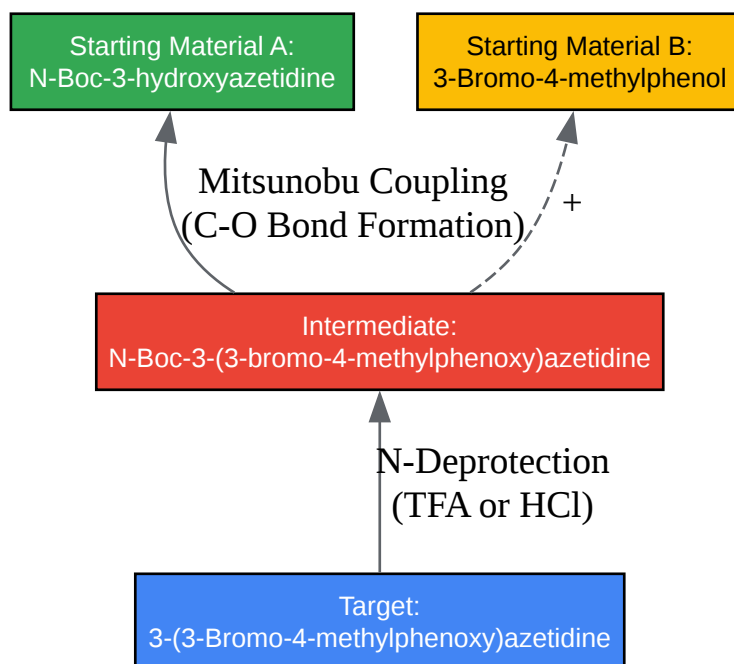


Figure 1: Retrosynthetic Strategy

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Figure 1: Retrosynthetic disconnection showing the convergent assembly via Mitsunobu etherification followed by N-Boc deprotection.

Experimental Protocol

Phase 1: Etherification via Mitsunobu Coupling

Objective: Covalent attachment of the phenol to the azetidine core. Mechanism:

inversion at the azetidine C3 position (though 3-hydroxyazetidine is achiral, this mechanism is relevant for stereochemical analogs).

Reagents:

- Substrate A: *tert*-Butyl 3-hydroxyazetidine-1-carboxylate (1.0 equiv)

- Substrate B: 3-Bromo-4-methylphenol (1.1 equiv)
- Reagent: Triphenylphosphine () (1.5 equiv)[2]
- Reagent: Diisopropyl azodicarboxylate (DIAD) (1.5 equiv)
- Solvent: Anhydrous Tetrahydrofuran (THF) [0.1 M concentration]

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask under atmosphere, dissolve tert-butyl 3-hydroxyazetidine-1-carboxylate (10 mmol, 1.73 g), 3-bromo-4-methylphenol (11 mmol, 2.06 g), and (15 mmol, 3.93 g) in anhydrous THF (100 mL).
- Cooling: Cool the reaction mixture to 0 °C using an ice/water bath.
- Addition: Add DIAD (15 mmol, 2.95 mL) dropwise over 20 minutes. Critical: Maintain internal temperature <5 °C to minimize hydrazine byproduct formation.
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 12–16 hours. Monitor by TLC (Hexane/EtOAc 4:1) or LC-MS.
- Workup: Concentrate the solvent under reduced pressure.
- Purification (The "Oxide" Problem): The crude residue contains triphenylphosphine oxide ().
 - Method A (Precipitation): Triturate the residue with cold diethyl ether/hexane (1:1). Filter off the precipitated .[2]
 - Method B (Chromatography): Purify the filtrate via flash column chromatography on silica gel, eluting with a gradient of 0–20% EtOAc in Hexanes.

- Yield: Expect 75–85% of tert-butyl **3-(3-bromo-4-methylphenoxy)azetidine-1-carboxylate** as a colorless oil or white solid.

Phase 2: N-Boc Deprotection

Objective: Removal of the tert-butoxycarbonyl group to liberate the secondary amine.^[1]

Reagents:

- Substrate: N-Boc Intermediate from Phase 1.
- Reagent: Trifluoroacetic acid (TFA) or 4M HCl in Dioxane.
- Solvent: Dichloromethane (DCM).

Step-by-Step Methodology:

- Dissolution: Dissolve the N-Boc intermediate (5 mmol) in DCM (20 mL).
- Acidolysis: Add TFA (5 mL) dropwise at 0 °C.
- Stirring: Stir at room temperature for 2–4 hours. Monitor for the disappearance of the starting material by TLC.
- Workup (Free Base Isolation):
 - Concentrate the reaction mixture to remove excess TFA and DCM.
 - Redissolve the residue in DCM (50 mL).
 - Wash carefully with saturated aqueous (2 x 30 mL) to neutralize the trifluoroacetate salt.
 - Dry the organic layer over , filter, and concentrate.^[2]

- Final Purification: If necessary, the free amine can be recrystallized from ether/pentane or purified via amine-functionalized silica gel.

Process Workflow Diagram

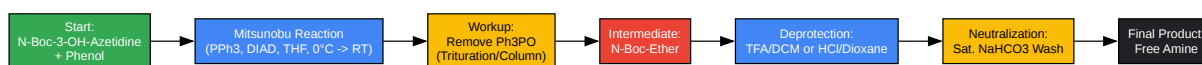


Figure 2: Synthesis Workflow

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Figure 2: Operational workflow from starting materials to isolated free amine.

Characterization Data

The following data represents the expected spectral signature for the free base **3-(3-Bromo-4-methylphenoxy)azetidine**.

Nuclear Magnetic Resonance (NMR)

Nucleus	Shift (, ppm)	Multiplicity	Integration	Assignment
¹ H NMR	7.05	Doublet (d, J=2.5 Hz)	1H	Ar-H (Position 2, ortho to Br)
(CDCl ₃)	6.75	Doublet of doublets (dd)	1H	Ar-H (Position 6)
7.15	Doublet (d, J=8.0 Hz)	1H	Ar-H (Position 5, ortho to Me)	
4.90	Multiplet (m)	1H	Azetidine C3-H (CH-O)	
3.95	Triplet (t)	2H	Azetidine C2/4-H (cis to OAr)	
3.75	Triplet (t)	2H	Azetidine C2/4-H (trans to OAr)	
2.35	Singlet (s)	3H	Ar-CH ₃	
2.10	Broad Singlet (bs)	1H	N-H (Exchangeable)	
¹³ C NMR	156.2	Quaternary (C)	-	Ar-C-O (Ipso)
131.5	CH	-	Ar-C (Position 5)	
130.8	Quaternary (C)	-	Ar-C-Me	
124.5	Quaternary (C)	-	Ar-C-Br	
118.2	CH	-	Ar-C (Position 2)	
114.1	CH	-	Ar-C (Position 6)	
68.5	CH	-	Azetidine C3	
54.2	CH ₂	-	Azetidine C2/C4	
22.1	CH ₃	-	Ar-CH ₃	

Mass Spectrometry (MS)

- Ionization Mode: ESI (+)
- Molecular Ion:

calculated for

: 242.02.
- Isotopic Pattern: Distinct 1:1 doublet at m/z 242 and 244 due to

and

isotopes.

Safety and Troubleshooting

Critical Safety Parameters

- Mitsunobu Reagents: DIAD and DEAD are shock-sensitive and can explode if heated under confinement.[\[1\]](#) Store in a fridge and use blast shields during scale-up.
- Azetidine Strain: While stable, azetidines are strained rings.[\[3\]](#) Avoid strong Lewis acids or extreme heat which might induce ring-opening polymerization.
- Phenol Handling: 3-Bromo-4-methylphenol is corrosive and toxic.[\[1\]](#) Use double-gloving (Nitrile).

Troubleshooting Guide

- Issue: Low Yield in Step 1.
 - Cause: Steric hindrance of the ortho-methyl group on the phenol.
 - Solution: Increase reaction time to 24h or switch solvent to Toluene to allow for higher temperature (up to 40°C), though 0°C addition is still mandatory.
- Issue: Difficulty removing

- Solution: Use a polymer-supported phosphine () for the reaction, which allows filtration of the oxide byproduct. Alternatively, perform a saponification workup if the product is stable, but this is risky for azetidines.

References

- Mitsunobu Reaction Mechanism & Protocols: Swamy, K. C. K., et al. "Mitsunobu and Related Reactions: Advances and Applications." Chemical Reviews, 2009. [[Link](#)]
- Synthesis of 3-Aryloxyazetidines: Duncton, M. A. J., et al. "Azetidines in Drug Discovery." MedChemComm, 2016. [[Link](#)]
- Handling of Azetidine Scaffolds: Sirenko, V., et al. "Amino-Functionalized Azetidines: Synthesis and Application." Chemistry of Heterocyclic Compounds, 2018. [[Link](#)]

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Sources

- 1. 3-Bromo-4-tert-butylphenol | C₁₀H₁₃BrO | CID 15879732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [organic-synthesis.com](https://www.organic-synthesis.com) [[organic-synthesis.com](https://www.organic-synthesis.com)]
- 3. pubs.rsc.org [pubs.rsc.org]
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